

An In-depth Technical Guide to 4-Formylphenyl Acetate

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Compound of Interest

Compound Name: 4-Acetoxybenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 4-formylphenyl acetate, also known as **4-acetoxybenzaldehyde**. It covers the compound's nomenclature, physicochemical properties, detailed experimental protocols for its synthesis and purification, and explores its potential biological significance. This document is intended to be a valuable resource for professionals in the fields of chemical research and drug development.

Nomenclature and Synonyms

4-Formylphenyl acetate is a member of the benzaldehydes and phenyl acetates chemical families.^[1] It is structurally characterized as a phenyl acetate with a formyl group at the para-position. The IUPAC name for this compound is (4-formylphenyl) acetate.^[1]

A variety of synonyms are used to identify this compound in literature and chemical databases. These are essential for comprehensive literature searches and material procurement.

Nomenclature Type	Name
IUPAC Name	(4-formylphenyl) acetate[1]
Systematic Name	Benzaldehyde, 4-(acetyloxy)-[1]
Common Synonyms	4-Acetoxybenzaldehyde, p-Acetoxybenzaldehyde, p-Hydroxybenzaldehyde acetate, Acetic acid 4-formylphenyl ester[1][2]
CAS Registry Number	878-00-2[2][3][4]

Physicochemical Properties

Understanding the physicochemical properties of 4-formylphenyl acetate is crucial for its handling, application in reactions, and for analytical method development. The key quantitative data are summarized in the table below.

Property	Value
Molecular Formula	C ₉ H ₈ O ₃ [1][2]
Molecular Weight	164.16 g/mol [1][2][3]
Appearance	Liquid[3]
Boiling Point	152-153 °C at 17 mmHg[3][4]
Density	1.168 g/mL at 25 °C[3][4]
Refractive Index (n _{20/D})	1.538[3][4]

Experimental Protocols

Synthesis of 4-Formylphenyl Acetate

A common and effective method for the synthesis of 4-formylphenyl acetate is the acetylation of 4-hydroxybenzaldehyde. The following protocol is a representative example.

Materials:

- 4-Hydroxybenzaldehyde
- Acetic anhydride
- Pyridine (or a catalytic amount of a strong acid like sulfuric acid)
- An appropriate solvent (e.g., dichloromethane, or neat)
- Water
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Standard laboratory glassware and magnetic stirrer

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve 4-hydroxybenzaldehyde in a minimal amount of the chosen solvent or use it neat.
- Add an equimolar amount or a slight excess of acetic anhydride to the flask.
- Slowly add pyridine (as a catalyst and base) or a few drops of concentrated sulfuric acid to the reaction mixture while stirring.
- Stir the reaction mixture at room temperature or with gentle heating (e.g., 50-60 °C) for a few hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Quench the reaction by slowly adding water to hydrolyze any unreacted acetic anhydride.
- If a solvent was used, perform a liquid-liquid extraction. Dilute the reaction mixture with the organic solvent and wash sequentially with water, saturated sodium bicarbonate solution (to remove acidic impurities), and brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude 4-formylphenyl acetate.

Purification of 4-Formylphenyl Acetate

The crude product can be purified by vacuum distillation or column chromatography.

Purification by Vacuum Distillation:

- Set up a distillation apparatus for vacuum distillation.
- Heat the crude 4-formylphenyl acetate under reduced pressure.
- Collect the fraction that distills at the reported boiling point (152-153 °C at 17 mmHg) to obtain the purified product.

Purification by Column Chromatography:

- Prepare a silica gel column using a suitable solvent system (e.g., a mixture of hexane and ethyl acetate). The optimal solvent ratio should be determined by TLC analysis of the crude product.
- Dissolve the crude product in a minimal amount of the eluent and load it onto the column.
- Elute the column with the chosen solvent system and collect the fractions.
- Monitor the fractions by TLC to identify those containing the pure product.
- Combine the pure fractions and evaporate the solvent to yield purified 4-formylphenyl acetate.

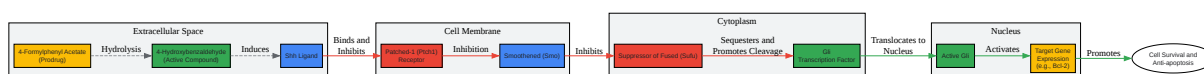
Potential Biological Significance and Signaling Pathway

While direct studies on the biological activity of 4-formylphenyl acetate are limited, its precursor, 4-hydroxybenzaldehyde, has been shown to possess neuroprotective properties. Specifically, 4-hydroxybenzaldehyde can enhance the survival of astrocytes by activating the Sonic

Hedgehog (Shh) signaling pathway and inhibiting the expression of apoptosis-related molecules.[5]

Given that 4-formylphenyl acetate is an acetylated derivative of 4-hydroxybenzaldehyde, it is plausible that it may act as a prodrug, being hydrolyzed in vivo to release the active 4-hydroxybenzaldehyde. Therefore, the Shh signaling pathway represents a potential therapeutic target for 4-formylphenyl acetate.

Below is a diagram illustrating the proposed mechanism of action based on the known activity of its parent compound, 4-hydroxybenzaldehyde.

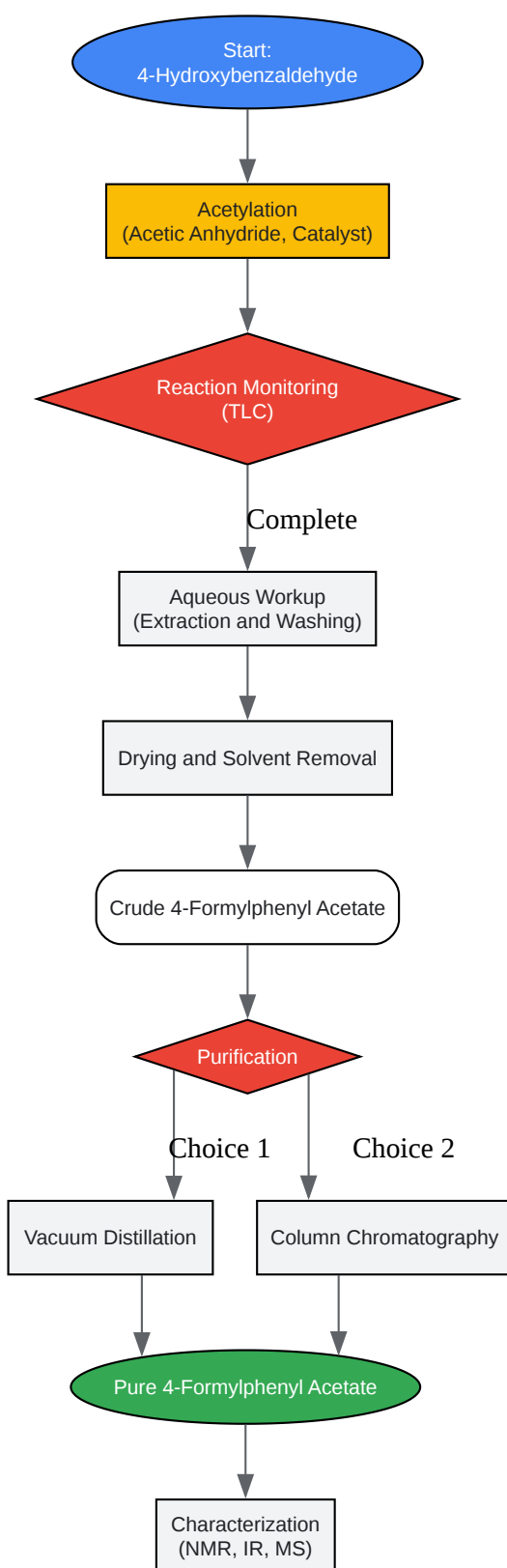


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Caption: Proposed signaling pathway for 4-formylphenyl acetate via its active metabolite.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the synthesis and purification of 4-formylphenyl acetate.



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Caption: General workflow for the synthesis and purification of 4-formylphenyl acetate.

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